

3,5-Dimethyl-4-iodophenol chemical properties and structure

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-iodophenol

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An In-depth Technical Guide to **3,5-Dimethyl-4-iodophenol**: Chemical Properties and Structure

For researchers, scientists, and drug development professionals, a thorough understanding of a compound's chemical and structural properties is fundamental. This technical guide provides a comprehensive overview of **3,5-Dimethyl-4-iodophenol**, a substituted aromatic compound.

Core Chemical Identity

3,5-Dimethyl-4-iodophenol, also known as 4-iodo-3,5-xyleneol, is an organic compound featuring a phenol ring substituted with two methyl groups and an iodine atom.

Identifier	Value
IUPAC Name	4-Iodo-3,5-dimethylphenol
Synonyms	3,5-Dimethyl-4-iodophenol, 4-Iodo-3,5-xyleneol, 5-Hydroxy-2-iodo-m-xylene[1][2]
CAS Number	80826-86-4[1]
Molecular Formula	C ₈ H ₉ IO[1]
SMILES	OC1=CC(C)=C(I)C(C)=C1[1]
InChI Key	RMJZLNUEDDXELD-UHFFFAOYSA-N[3]

Physicochemical Properties

The physical and chemical properties of **3,5-Dimethyl-4-iodophenol** are summarized below, providing essential data for experimental design and evaluation.

Property	Value
Molecular Weight	248.06 g/mol [1]
Melting Point	129-133 °C[2][4]
Boiling Point	293°C at 760 mmHg[2]
Density	1.74 g/cm ³ [2]
XLogP3	2.9[2]
Topological Polar Surface Area (TPSA)	20.2 Å²[1][2]
Hydrogen Bond Donor Count	1[2]
Hydrogen Bond Acceptor Count	1[2]
Appearance	Light yellow crystalline solid or white needles[2] [5]

Structural Information

The structural arrangement of **3,5-Dimethyl-4-iodophenol** is key to its chemical behavior.

Caption: 2D structure of **3,5-Dimethyl-4-iodophenol**.

Experimental Protocols

Synthesis of 3,5-Dimethyl-4-iodophenol[5]

A detailed method for the synthesis of **3,5-Dimethyl-4-iodophenol** has been reported.[5] The protocol is as follows:

- **Dissolution:** A solution of 59.1 g (484 mmol) of 3,5-dimethylphenol in 1 L of methanol is prepared.

- **Acidification:** To this solution, 395 ml of 36% hydrochloric acid is added, with occasional cooling to maintain the temperature between 20-30°C.
- **Iodination:** A solution containing 54.3 g (327 mmol) of potassium iodide and 33.5 g (157 mmol) of potassium iodate in 500 ml of water is added over a 5-minute period. The solution turns red and cloudy, and a tan precipitate forms.
- **Reaction:** The mixture is stirred at room temperature for 20 hours.
- **Isolation:** The reaction mixture is cooled in an ice bath, and the precipitate is collected by filtration.
- **Washing:** The collected solid is washed with an ice-cold 2:1 (v/v) water/methanol solution.
- **Purification:** The crude product is recrystallized several times from hot methanol and water to yield white needles.

The reported yield for this synthesis is 15% (36.4 g).[5]

Analytical Characterization

- **¹H NMR Analysis (CDCl₃):** The proton NMR spectrum shows characteristic peaks at δ 8.03 (broad singlet, 1H), 6.52 (singlet, 2H), and 2.35 (singlet, 6H).[5]
- **Mass Spectrum Analysis:** The mass spectrum indicates a molecular ion peak (m/z) at 248 (M⁺, 100%), with other significant fragments observed at 121, 91, and 77.[5]

Biological Activity and Applications

Currently, there is limited specific information available in the public domain regarding the detailed biological activity, mechanisms of action, or its involvement in specific signaling pathways for **3,5-Dimethyl-4-iodophenol**. Its structural similarity to other phenolic compounds suggests potential applications in areas such as antimicrobial or antioxidant research, but this remains to be experimentally verified.[6] Phenolic compounds, in general, are known to possess a range of biological activities.[6]

Safety and Handling

3,5-Dimethyl-4-iodophenol is considered hazardous.[7] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[7]

Precautionary Measures:

- Handling: Wash hands and any exposed skin thoroughly after handling. Use only in a well-ventilated area and avoid breathing dust.[7][8]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[7][8]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7] It is also noted to be light-sensitive.[4]
- In case of exposure:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[7]
 - Skin: Wash with plenty of soap and water.[7]
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[7]

For detailed safety information, refer to the Safety Data Sheet (SDS).[7][8][9]

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